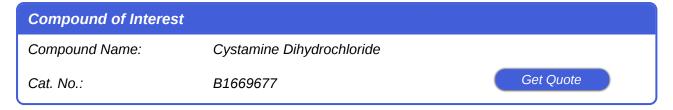


Application Notes and Protocols: Preparation of Cystamine Dihydrochloride Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of stock solutions of **Cystamine Dihydrochloride** (CAS No: 56-17-7). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Chemical Properties and Solubility

Cystamine dihydrochloride is the salt form of cystamine, an organic disulfide. It is typically supplied as a white to off-white crystalline powder which is hygroscopic and should be stored in a tightly sealed container to prevent moisture absorption[1].

Table 1: Physical and Chemical Properties of Cystamine Dihydrochloride

Property	Value	Reference
Molecular Formula	C4H12N2S2 · 2HCl	[2]
Molecular Weight	225.2 g/mol	[2]
Appearance	White to off-white crystalline solid	[1]
Storage (Solid)	-20°C for long-term (≥4 years)	[2]



The solubility of **cystamine dihydrochloride** is critical for the preparation of stock solutions. It exhibits good solubility in aqueous solutions but is insoluble in ethanol[3].

Table 2: Solubility Data for Cystamine Dihydrochloride

Solvent	Solubility	Notes	Reference
Water	≥115.4 mg/mL	The presence of hydrochloride groups enhances aqueous solubility.	[1][3]
PBS (pH 7.2)	~10 mg/mL	A commonly used biological buffer.	[2]
DMSO	≥11.05 mg/mL to 14 mg/mL	Use fresh, anhydrous DMSO as moisture can reduce solubility.	[3][4][5]
Ethanol	Insoluble	Not a suitable solvent for stock solution preparation.	[3]

Stock Solution Stability and Storage

The stability of the prepared stock solution is dependent on the solvent and storage temperature. Aqueous solutions are significantly less stable than those prepared in DMSO. To prevent degradation and maintain activity, it is essential to aliquot stock solutions to avoid repeated freeze-thaw cycles[4].

Table 3: Storage and Stability of Cystamine Dihydrochloride Stock Solutions



Solvent	Storage Temperature	Stability	Reference
Aqueous Buffer	2-8°C	Not Recommended (Use within one day)	[2]
DMSO	-20°C	Up to 1 month	[4][6]
DMSO	-80°C	Up to 1 year	[4]

Experimental Protocols

3.1 Safety Precautions

Cystamine dihydrochloride should be handled as a hazardous chemical. Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. Avoid inhalation of the powder or contact with skin and eyes. Review the Safety Data Sheet (SDS) before use[2].

3.2 Protocol for Preparing an Aqueous Stock Solution (e.g., in PBS)

Aqueous solutions should be prepared fresh for each experiment due to their limited stability[2].

Materials:

- · Cystamine dihydrochloride powder
- Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated balance
- Spatula
- Vortex mixer
- Sterile filter (0.22 μm) and syringe



Procedure:

- Determine the desired concentration and volume of the stock solution (e.g., 10 mg/mL).
- Using a calibrated balance, weigh the required amount of cystamine dihydrochloride powder and place it into a sterile conical tube.
- Add the calculated volume of PBS (pH 7.2) to the tube.
- Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle
 warming to 37°C can aid dissolution if necessary.
- Sterilize the solution by passing it through a 0.22 μm syringe filter into a new sterile tube.
- Use the freshly prepared solution immediately. Do not store for more than one day[2].
- 3.3 Protocol for Preparing a DMSO Stock Solution

DMSO stock solutions offer greater stability and are suitable for long-term storage.

Materials:

- · Cystamine dihydrochloride powder
- Anhydrous, high-purity DMSO
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated balance
- Spatula
- Vortex mixer
- Inert gas (e.g., Argon or Nitrogen), optional but recommended

Procedure:

Determine the desired concentration and volume of the stock solution (e.g., 10 mM).



- Weigh the required amount of cystamine dihydrochloride powder and place it into a sterile conical tube.
- (Optional) Purge the tube with an inert gas to displace oxygen, which can help prevent oxidation[2].
- Add the calculated volume of anhydrous DMSO.
- Cap the tube securely and vortex until the solid is completely dissolved. If needed, gently warm the tube to 37°C and use an ultrasonic bath to facilitate dissolution[6].
- Once dissolved, aliquot the stock solution into smaller, single-use sterile cryovials.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year)[4].

Molarity and Dilution Calculations

For accurate preparation of stock solutions, use the batch-specific molecular weight found on the product's Certificate of Analysis. The general molecular weight is 225.2 g/mol.

Formula for Mass Calculation: Mass (g) = Desired Concentration (mol/L) x Desired Volume (L) x Molecular Weight (g/mol)

Table 4: Example Volumes for Preparing Common Stock Concentrations



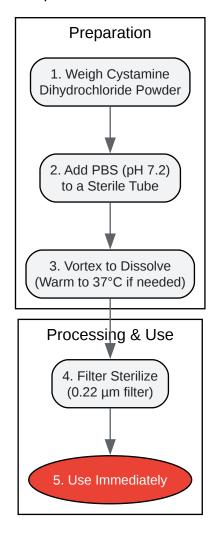
Desired Stock Concentration	Mass of Cystamine Dihydrochloride	Volume of Solvent
For 1 mg		
1 mM	1 mg	4.4405 mL
5 mM	1 mg	888.1 μL
10 mM	1 mg	444.0 μL
For 5 mg		
1 mM	5 mg	22.2025 mL
5 mM	5 mg	4.4405 mL
10 mM	5 mg	2.2202 mL
For 10 mg		
1 mM	10 mg	44.405 mL
5 mM	10 mg	8.881 mL
10 mM	10 mg	4.4405 mL

Visualized Workflows

The following diagrams illustrate the preparation workflows for aqueous and DMSO-based stock solutions.



Workflow for Aqueous Stock Solution Preparation

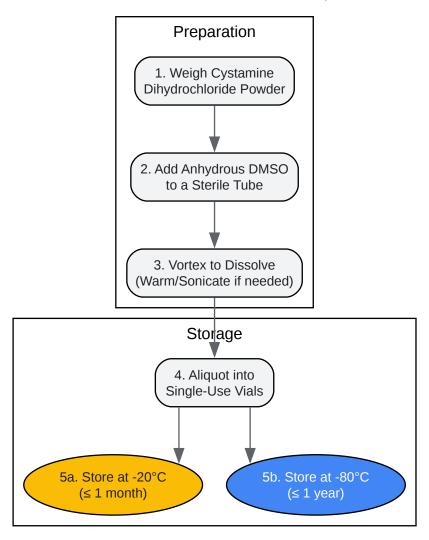


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Caption: Aqueous Stock Solution Workflow



Workflow for DMSO Stock Solution Preparation



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